

# A Technical Guide to the Spectroscopic Characterization of Linagliptin Impurity G

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## Compound of Interest

Compound Name: *Linagliptin Impurity G*

CAS No.: 668270-11-9

Cat. No.: B600846

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Disclaimer: The identity of "**Linagliptin Impurity G**" is not consistently defined across publicly available scientific literature and commercial sources. For the purpose of this technical guide, we will focus on the (S)-enantiomer of Linagliptin, a plausible process-related impurity, which is sometimes designated as Impurity G. The spectroscopic data presented herein is a predictive analysis based on the known data of the parent drug, Linagliptin ((R)-enantiomer), and fundamental principles of spectroscopic techniques. Researchers should always verify the identity of any impurity with their own experimental data and certified reference standards.

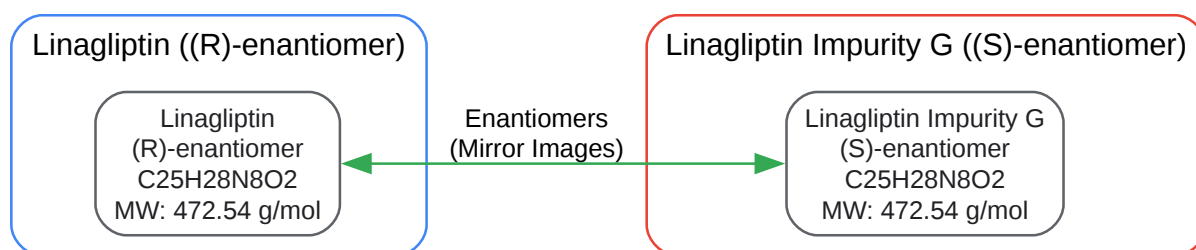
## Introduction: The Significance of Impurity Profiling in Linagliptin

Linagliptin is a potent and selective dipeptidyl peptidase-4 (DPP-4) inhibitor used for the treatment of type 2 diabetes.[1][2] As with any pharmaceutical active pharmaceutical ingredient (API), the control of impurities is a critical aspect of drug development and manufacturing to ensure the safety and efficacy of the final drug product. Regulatory bodies like the International Conference on Harmonisation (ICH) mandate the identification and characterization of any impurity present above a certain threshold.[2]

Process-related impurities can arise from starting materials, intermediates, or by-products of side reactions during the synthesis of the API.[2][3][4] Stereoisomers of the desired drug molecule are a particularly important class of impurities, as they can have different pharmacological and toxicological profiles. This guide provides an in-depth analysis of the expected spectroscopic data for **Linagliptin Impurity G**, presumed to be the (S)-enantiomer of Linagliptin.

## Chemical Structure and Relationship to Linagliptin

Linagliptin's chemical name is (R)-8-(3-aminopiperidin-1-yl)-7-(but-2-yn-1-yl)-3-methyl-1-((4-methylquinazolin-2-yl)methyl)-1H-purine-2,6(3H,7H)-dione.[2] **Linagliptin Impurity G**, as considered in this guide, is the (S)-enantiomer. The two molecules are stereoisomers, specifically enantiomers, meaning they are non-superimposable mirror images of each other. This structural relationship is depicted in the diagram below.



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Caption: Relationship between Linagliptin and Impurity G.

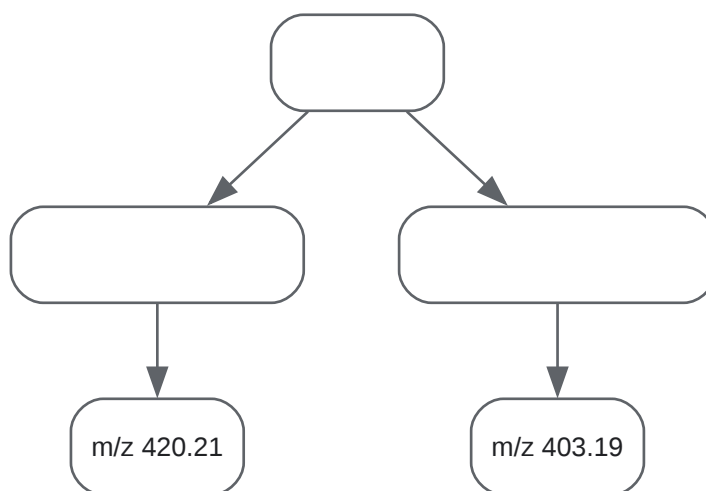
## Mass Spectrometry (MS) Analysis

Mass spectrometry is a powerful tool for determining the molecular weight and fragmentation pattern of a molecule. Since Linagliptin and its (S)-enantiomer, Impurity G, are isomers, they will have the same molecular weight and are expected to produce identical mass spectra under standard (non-chiral) conditions.

Expected Mass Spectrometry Data:

| Ionization Mode | Observed Ion        | m/z Ratio (Expected) | Interpretation      |
|-----------------|---------------------|----------------------|---------------------|
| ESI+            | [M+H] <sup>+</sup>  | 473.25               | Protonated molecule |
| ESI+            | [M+Na] <sup>+</sup> | 495.23               | Sodium adduct       |

The fragmentation pattern in MS/MS analysis can provide valuable structural information. The major fragmentation pathways for Linagliptin, and therefore expected for Impurity G, involve the loss of the butynyl group and the aminopiperidine moiety.[5]



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## Sources

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